

Personal protective equipment for handling Fmoc-D-Met-OH

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Compound of Interest

Compound Name: **Fmoc-D-Met-OH**

Cat. No.: **B1141987**

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Essential Safety and Handling Guide for Fmoc-D-Met-OH

This guide provides critical safety, handling, and disposal information for **Fmoc-D-Met-OH** (N^{α} -(9-Fluorenylmethoxycarbonyl)-D-methionine), a key reagent in solid-phase peptide synthesis. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

Fmoc-D-Met-OH is a combustible solid powder that can range in color from white to light yellow or beige. While some suppliers classify the compound as not hazardous, aggregated GHS information from multiple sources indicates potential hazards that necessitate careful handling.[1][2]

Table 1: GHS Hazard Classification for **Fmoc-D-Met-OH**

Hazard Code	Hazard Statement	GHS Classification
H315	Causes skin irritation	Warning
H319	Causes serious eye irritation	Warning
H335	May cause respiratory irritation	Warning
H302	Harmful if swallowed	Warning
H312	Harmful in contact with skin	Warning
H332	Harmful if inhaled	Warning

Data sourced from aggregated GHS information. The percentage of companies reporting each hazard varies.[\[1\]](#) Only hazard codes with percentage values above 10% are shown.

Personal Protective Equipment (PPE)

A thorough hazard assessment is required to ensure the appropriate level of protection.[\[3\]](#) The minimum PPE for handling **Fmoc-D-Met-OH** is outlined below.

Table 2: Recommended PPE for Handling **Fmoc-D-Met-OH**

Operation	Required PPE	Rationale
Handling Solid Powder (e.g., weighing, transferring)	- Nitrile gloves- Chemical safety goggles- N95-rated dust mask or respirator- Lab coat- Closed-toe shoes	Prevents skin contact, eye exposure, and inhalation of irritating dust particles. [1] [4] [5]

| Handling Solutions (e.g., dissolving in DMF, use in synthesis) | - Nitrile gloves (consider double-gloving)- Chemical safety goggles and a face shield- Lab coat- Closed-toe shoes | Protects against splashes of the chemical and potentially hazardous solvents. A face shield offers broader protection when pouring liquids.[\[3\]](#)[\[6\]](#) |

Operational Plan: Safe Handling Protocol

Proper handling procedures are critical to minimize exposure and prevent contamination. All operations involving **Fmoc-D-Met-OH** powder or its solutions should be performed within a certified chemical fume hood to ensure adequate ventilation.[2]

Step 1: Preparation and Weighing

- **Gather Materials:** Before starting, ensure all necessary PPE, spill containment materials, and waste containers are readily accessible.
- **Work in a Fume Hood:** Place a weigh boat on an analytical balance inside a chemical fume hood.
- **Don PPE:** Wear the appropriate PPE for handling solids as specified in Table 2.
- **Transfer Powder:** Carefully transfer the required amount of **Fmoc-D-Met-OH** powder from the stock container to the weigh boat using a clean spatula. Avoid creating dust.
- **Secure Container:** Tightly close the main stock container immediately after use and store it in a cool, dry, well-ventilated place, typically at 2-8°C.[4]

Step 2: Dissolution and Use in Synthesis

- **Select Solvent:** **Fmoc-D-Met-OH** is commonly dissolved in polar solvents like N,N-Dimethylformamide (DMF) for use in peptide synthesis.[7][8]
- **Don PPE:** Wear the appropriate PPE for handling liquids as specified in Table 2.
- **Dissolve Reagent:** In the fume hood, add the weighed **Fmoc-D-Met-OH** to the reaction vessel containing the solvent. Stir until fully dissolved.
- **Proceed with Synthesis:** The resulting solution is now ready for subsequent steps in the peptide synthesis protocol, such as activation and coupling.[7]

Disposal Plan

Proper segregation and disposal of chemical waste are crucial for environmental protection and laboratory safety. Never dispose of **Fmoc-D-Met-OH** or its solutions down the drain.[5]

Step 1: Waste Segregation

- Solid Waste: Collect all contaminated disposable items, such as gloves, weigh boats, and paper towels, in a designated, clearly labeled, and sealed container for solid chemical waste. [5] Unused or expired **Fmoc-D-Met-OH** powder should also be treated as solid waste.
- Liquid Waste: Collect all solutions containing **Fmoc-D-Met-OH** in a separate, labeled, and securely sealed container for liquid chemical waste.[5] Depending on the solvent used (e.g., DMF), this may need to be classified as non-halogenated organic solvent waste.

Step 2: Containerization and Storage

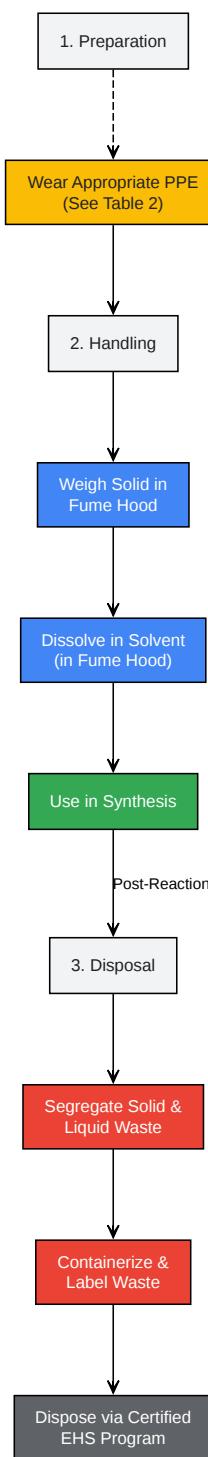
- Use Appropriate Containers: Ensure all waste containers are made of chemically resistant material and can be sealed securely to prevent leaks.[5]
- Labeling: Clearly label all waste containers with "Hazardous Waste," the full chemical name "**Fmoc-D-Met-OH**," and any other identifiers required by your institution's environmental health and safety (EHS) program.[5]
- Temporary Storage: Store the sealed waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials, while awaiting pickup.[5]

Step 3: Final Disposal

- Contact EHS: Arrange for the disposal of all waste through your institution's certified chemical waste disposal program. Follow their specific procedures for waste pickup and documentation.

Mandatory Visualization

The following diagram illustrates the complete workflow for safely managing **Fmoc-D-Met-OH** in a laboratory setting, from initial preparation to final disposal.



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Caption: Safe Handling Workflow for **Fmoc-D-Met-OH**.

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